

Physical and chemical properties of Vat Red 15 powder

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Compound of Interest

Compound Name: Vat Red 15

Cat. No.: B1585388

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Vat Red 15 Powder: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **Vat Red 15** powder. The information is curated for professionals in research, scientific analysis, and drug development, with a focus on structured data, detailed experimental protocols, and conceptual visualizations to support advanced applications.

Physical and Chemical Properties

Vat Red 15, also known as C.I. **Vat Red 15** and Bordeaux RR, is a synthetic organic pigment belonging to the anthraquinone class of dyes.^{[1][2]} It is characterized by its purple-red hue and is widely utilized in the textile and ink industries for its excellent fastness properties.^{[3][4]}

Quantitative Data Summary

The physical and chemical properties of **Vat Red 15** are summarized in the tables below. Data has been compiled from various sources, and discrepancies have been noted where applicable.

Identifier	Value	Reference
CAS Number	4216-02-8	[1][2]
C.I. Number	71100	[1]
Molecular Formula	C ₂₆ H ₁₂ N ₄ O ₂ or C ₂₇ H ₁₃ N ₃ O ₂	[1][5]
Molecular Weight	412.4 g/mol or 411.41 g/mol	[1][5]
Appearance	Purple-red to dark red powder	[3][4]

Property	Value	Reference
Melting Point	490-492 °C	[5]
Boiling Point	906.7 °C at 760 mmHg (Predicted, likely decomposes)	[5]
Density	1.66 g/cm ³	[5]
Solubility	Insoluble in water, acetone, and ethanol. Slightly soluble in chloroform, pyridine, and toluene. Soluble in o-chlorophenol.	[2][3]

Fastness Property	Rating/Value	Reference
Light Fastness	5-6 to 7	[4][6]
Washing Fastness	4-5	[7]
Rubbing Fastness	3-4	[7]
Chlorine Bleach	4-5	[7]

Experimental Protocols

The following are detailed methodologies for the characterization of **Vat Red 15** powder. These protocols are based on standard analytical techniques for solid organic compounds and

pigments.

Melting Point Determination

The high melting point of **Vat Red 15** necessitates the use of a high-temperature melting point apparatus.

- Apparatus: Digital melting point apparatus with a high-temperature range (e.g., Mel-Temp or similar).
- Procedure:
 - A small amount of finely ground, dry **Vat Red 15** powder is packed into a capillary tube to a height of 2-3 mm.[8]
 - The capillary tube is placed in the heating block of the apparatus.
 - A rapid heating rate is used to determine an approximate melting range. The apparatus is then allowed to cool.[8]
 - A second determination is performed with a slow heating rate (1-2 °C per minute) starting from approximately 20 °C below the approximate melting point.[9]
 - The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample is recorded as the melting point.[9]

Thermal Stability (Thermogravimetric Analysis - TGA)

Given the high predicted boiling point, TGA is a more suitable method for determining the thermal stability and decomposition profile of **Vat Red 15**.

- Apparatus: Thermogravimetric Analyzer.
- Procedure:
 - A small, precisely weighed sample of **Vat Red 15** (5-10 mg) is placed in the TGA sample pan.

- The furnace is sealed, and the system is purged with an inert gas (e.g., nitrogen) to prevent oxidative degradation.[\[10\]](#)
- The sample is heated at a constant rate (e.g., 10 °C/min) over a specified temperature range (e.g., 25 °C to 1000 °C).
- The mass of the sample is continuously monitored as a function of temperature.
- The resulting TGA curve (mass vs. temperature) is analyzed to identify the onset of decomposition and subsequent mass loss steps.[\[11\]](#)

Solubility Determination

This protocol provides a qualitative and semi-quantitative assessment of solubility in various solvents.

- Apparatus: Analytical balance, vortex mixer, centrifuge, spectrophotometer.
- Procedure:
 - To a series of vials, add a precisely weighed amount of **Vat Red 15** (e.g., 1 mg).
 - Add a fixed volume (e.g., 1 mL) of the desired solvent (e.g., water, ethanol, toluene, o-chlorophenol) to each vial.
 - Agitate the vials at a constant temperature for a prolonged period (e.g., 24 hours) to ensure equilibrium is reached.
 - Centrifuge the vials to pellet the undissolved solid.
 - Carefully remove a known volume of the supernatant.
 - For solvents in which **Vat Red 15** exhibits some color, the concentration can be determined using a UV-Vis spectrophotometer by comparing the absorbance to a calibration curve. For other solvents, the solvent can be evaporated, and the mass of the dissolved solid can be determined gravimetrically.

Spectroscopic Analysis

Ultraviolet-Visible (UV-Vis) Spectroscopy

- Apparatus: UV-Vis Spectrophotometer.
- Procedure:
 - Prepare a dilute solution of **Vat Red 15** in a suitable solvent where it is soluble (e.g., o-chlorophenol).
 - Use the pure solvent as a blank to zero the spectrophotometer.
 - Record the absorbance spectrum over a range of wavelengths (e.g., 200-800 nm).[\[12\]](#)
 - Identify the wavelength(s) of maximum absorbance (λ_{max}).

Fourier-Transform Infrared (FT-IR) Spectroscopy

- Apparatus: FT-IR Spectrometer, typically with an Attenuated Total Reflectance (ATR) accessory.
- Procedure:
 - A small amount of the dry **Vat Red 15** powder is placed directly onto the ATR crystal.
 - Pressure is applied to ensure good contact between the sample and the crystal.
 - A background spectrum of the empty ATR crystal is recorded.
 - The sample spectrum is then recorded.
 - The resulting spectrum is analyzed to identify characteristic absorption bands corresponding to the functional groups present in the molecule.[\[6\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

Due to its insolubility in common NMR solvents, solid-state NMR (ssNMR) is the most appropriate technique for the structural elucidation of **Vat Red 15** powder.

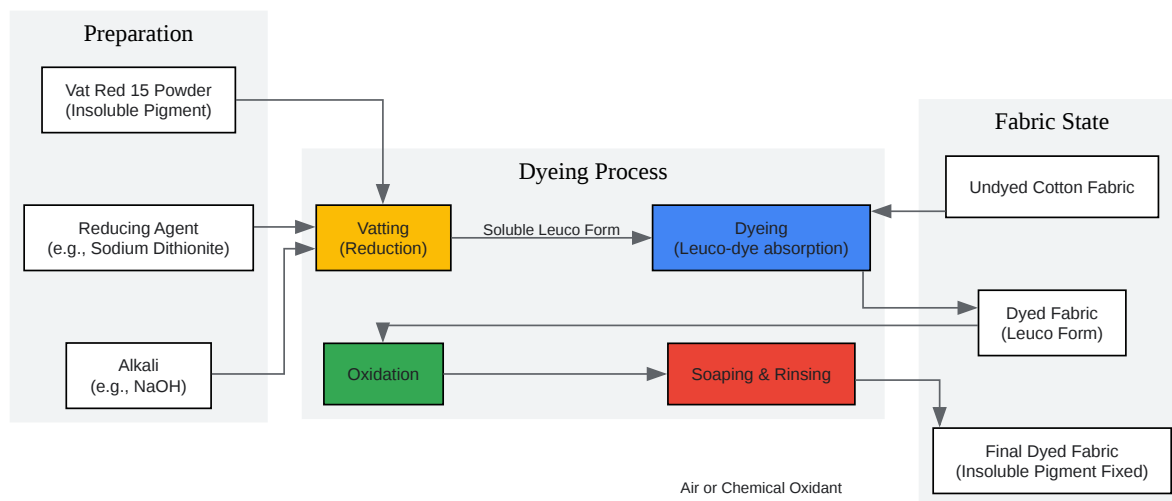
- Apparatus: Solid-State NMR Spectrometer with a magic-angle spinning (MAS) probe.

- Procedure:
 - The finely powdered **Vat Red 15** sample is packed into an MAS rotor.[\[13\]](#)
 - The rotor is placed in the NMR probe and spun at a high speed (e.g., 10-15 kHz) at the magic angle (54.74°) to average out anisotropic interactions.[\[14\]](#)
 - Cross-polarization (CP) techniques are typically used to enhance the signal of low-abundance nuclei like ^{13}C .
 - ^{13}C and other relevant NMR spectra are acquired.
 - The chemical shifts are analyzed to provide information about the carbon framework and molecular structure of the compound.[\[15\]](#)

Visualizations

Vat Dyeing Process Workflow

The following diagram illustrates the key stages of applying **Vat Red 15** to cotton fabric, a process central to its industrial application. This workflow highlights the chemical transformations the dye undergoes to achieve its characteristic high fastness.

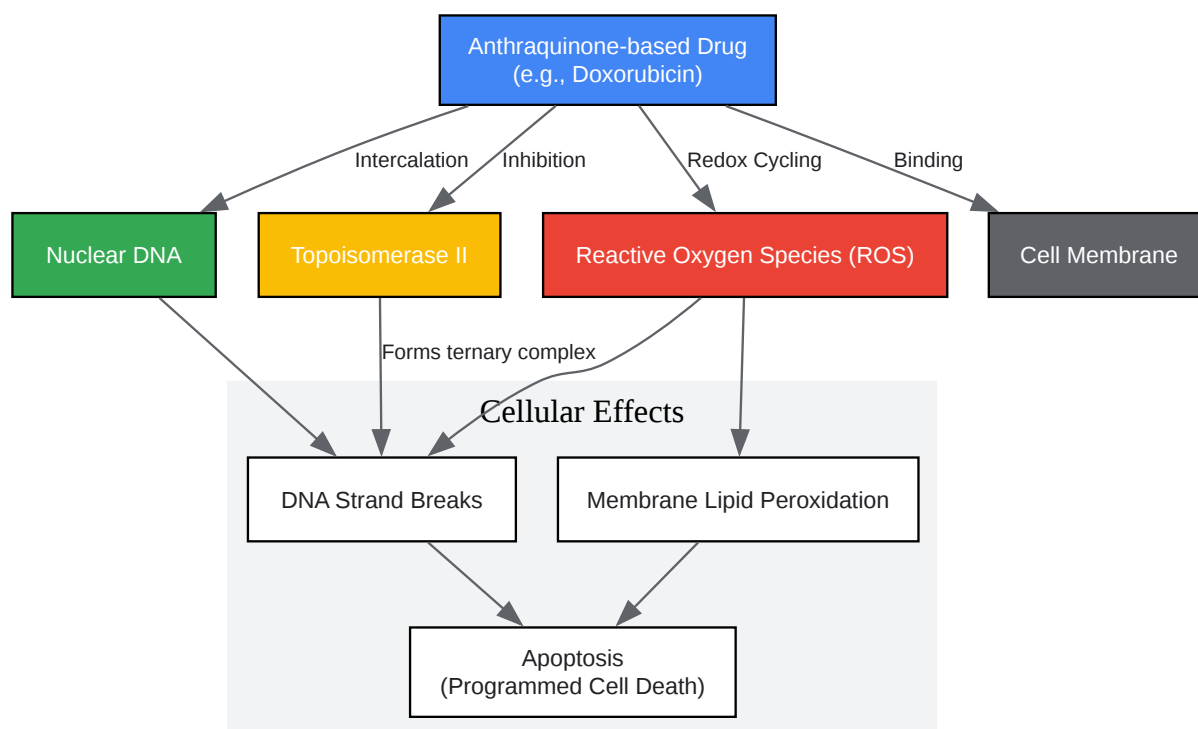


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Workflow of the vat dyeing process for cotton with **Vat Red 15**.

Generalized Mechanism of Anthraquinone-Based Anticancer Agents

While **Vat Red 15** is not used in medicine, its core chemical structure, anthraquinone, is the foundation for a class of important anticancer drugs (e.g., Doxorubicin, Mitoxantrone).[2][16] For professionals in drug development, understanding this relationship is crucial. The following diagram illustrates the generalized mechanisms by which these related compounds exert their cytotoxic effects.



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Generalized mechanism of action for anthraquinone-based anticancer drugs.

Safety Information

Vat Red 15 is a stable powder under normal conditions. However, it may cause skin, eye, and respiratory irritation. It is harmful if swallowed.^[17] Appropriate personal protective equipment, including gloves, safety goggles, and a respirator to avoid dust inhalation, should be used when handling the powder.^[17] It is incompatible with strong oxidizing and reducing agents.^[17] For detailed safety information, refer to the product's Safety Data Sheet (SDS).^{[1][17]}

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